

Commercial Suppliers and Technical Guide for 1-Nitropiperazine-d8

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Compound of Interest

Compound Name: 1-Nitropiperazine-d8

Cat. No.: B15351487

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For researchers, scientists, and drug development professionals, **1-Nitropiperazine-d8** is a crucial deuterated internal standard for use in mass spectrometry-based quantitative analysis. This technical guide provides a comprehensive overview of its commercial availability, physicochemical properties, and a representative experimental protocol for its application.

Commercial Availability

1-Nitropiperazine-d8 is available from several commercial suppliers, often manufactured by Toronto Research Chemicals (TRC) and distributed through various vendors. Researchers are advised to request a lot-specific Certificate of Analysis from their chosen supplier to obtain precise data on purity and isotopic enrichment.

Supplier/Distributor	Product Code	CAS Number	Notes
Toronto Research Chemicals (TRC)	TR-N518292	1794753-23-3	Primary Manufacturer
CymitQuimica	TR-N518292	1794753-23-3	Distributor for TRC
MyBioSource	MBS6043087	1794753-23-3	
BOC Sciences	1794753-23-3		
Stable-Isotopes.com	SIT-83083	1794753-23-3	
Erfa Sa	1794753-23-3		
Interomex	1794753-23-3		
Delchimica	1794753-23-3		

Physicochemical and Quantitative Data

While specific purity and isotopic enrichment values should be obtained from the supplier's Certificate of Analysis, the following table summarizes the key quantitative data for **1-Nitropiperazine-d8**.

Property	Value	Source
CAS Number	1794753-23-3	Multiple Suppliers
Molecular Formula	C ₄ HD ₈ N ₃ O ₂	Multiple Suppliers
Molecular Weight	139.18 g/mol	Multiple Suppliers
Appearance	Off-White Solid	MyBioSource
Melting Point	125-127 °C	MyBioSource
Solubility	Methanol, Water	MyBioSource
Purity	>95% (Typical, but requires lot-specific CoA)	General Supplier Information
Isotopic Enrichment	>98% (Typical, but requires lot-specific CoA)	General Supplier Information

Application and Experimental Protocols

1-Nitropiperazine-d8 is primarily utilized as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays. Its deuterated nature ensures that it co-elutes with the non-deuterated analyte (1-Nitropiperazine) and exhibits similar ionization efficiency, while being distinguishable by its higher mass. This allows for accurate quantification by correcting for variations in sample preparation and instrument response.

While a specific protocol for **1-Nitropiperazine-d8** is not readily available in published literature, the following representative protocol for the quantification of a target analyte using a deuterated internal standard can be adapted. This protocol is based on established methods for the analysis of similar compounds, such as nitrosamine impurities in pharmaceutical products.

Representative Experimental Protocol: Quantification of a Target Analyte using 1-Nitropiperazine-d8 as an Internal Standard by LC-MS/MS

1. Objective: To quantify the concentration of a target analyte in a given matrix (e.g., plasma, urine, or a drug substance) using **1-Nitropiperazine-d8** as an internal standard.

2. Materials and Reagents:

- **1-Nitropiperazine-d8** (Internal Standard, IS)
- Target Analyte (non-deuterated)
- LC-MS grade Methanol
- LC-MS grade Water
- Formic Acid (or other appropriate mobile phase modifier)
- Sample Matrix (e.g., blank plasma)
- Volumetric flasks, pipettes, and vials

3. Preparation of Stock Solutions:

- Internal Standard Stock Solution (IS Stock): Accurately weigh 1 mg of **1-Nitropiperazine-d8** and dissolve it in 10 mL of methanol to obtain a concentration of 100 µg/mL.
- Analyte Stock Solution (Analyte Stock): Accurately weigh 1 mg of the target analyte and dissolve it in 10 mL of methanol to obtain a concentration of 100 µg/mL.

4. Preparation of Working Solutions:

- Internal Standard Working Solution (IS Working): Dilute the IS Stock solution with methanol to a final concentration of 100 ng/mL.
- Calibration Curve Standards (CAL Standards): Prepare a series of calibration standards by spiking the Analyte Stock solution into the blank sample matrix at various concentrations (e.g., 0.1, 0.5, 1, 5, 10, 50, 100 ng/mL).

5. Sample Preparation:

- To 100 μ L of each CAL standard and unknown sample, add 10 μ L of the IS Working Solution (100 ng/mL).
- Add 300 μ L of methanol to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.

6. LC-MS/MS Conditions (Representative):

- LC System: Agilent 1290 Infinity II or equivalent
- Column: Zorbax Eclipse Plus C18, 2.1 x 50 mm, 1.8 μ m
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Methanol
- Gradient: 5% B to 95% B over 5 minutes, hold for 2 minutes, then return to initial conditions.
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L
- MS System: Sciex Triple Quad 6500+ or equivalent
- Ionization Mode: Electrospray Ionization (ESI), Positive
- MRM Transitions:
 - Target Analyte (1-Nitropiperazine): Q1/Q3 to be determined based on the non-deuterated compound.
 - **1-Nitropiperazine-d8** (IS): Q1: 148.1 -> Q3: [fragment ion to be determined]

7. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio (Analyte Peak Area / IS Peak Area) against the concentration of the CAL standards.
- Determine the concentration of the target analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

The following diagrams illustrate the logical workflow of using a deuterated internal standard and the experimental workflow for the representative protocol.

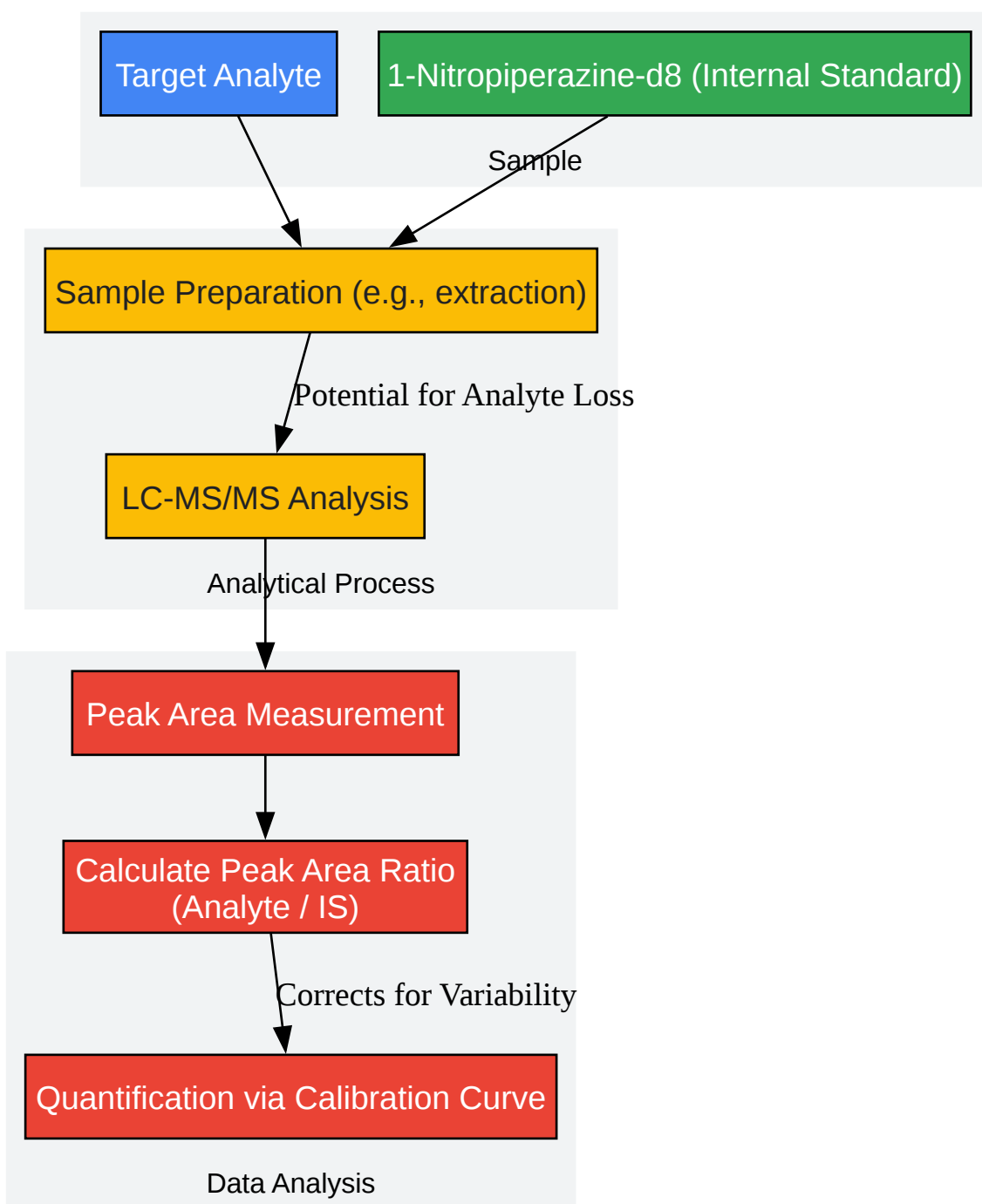


Figure 1: Logic of Using a Deuterated Internal Standard

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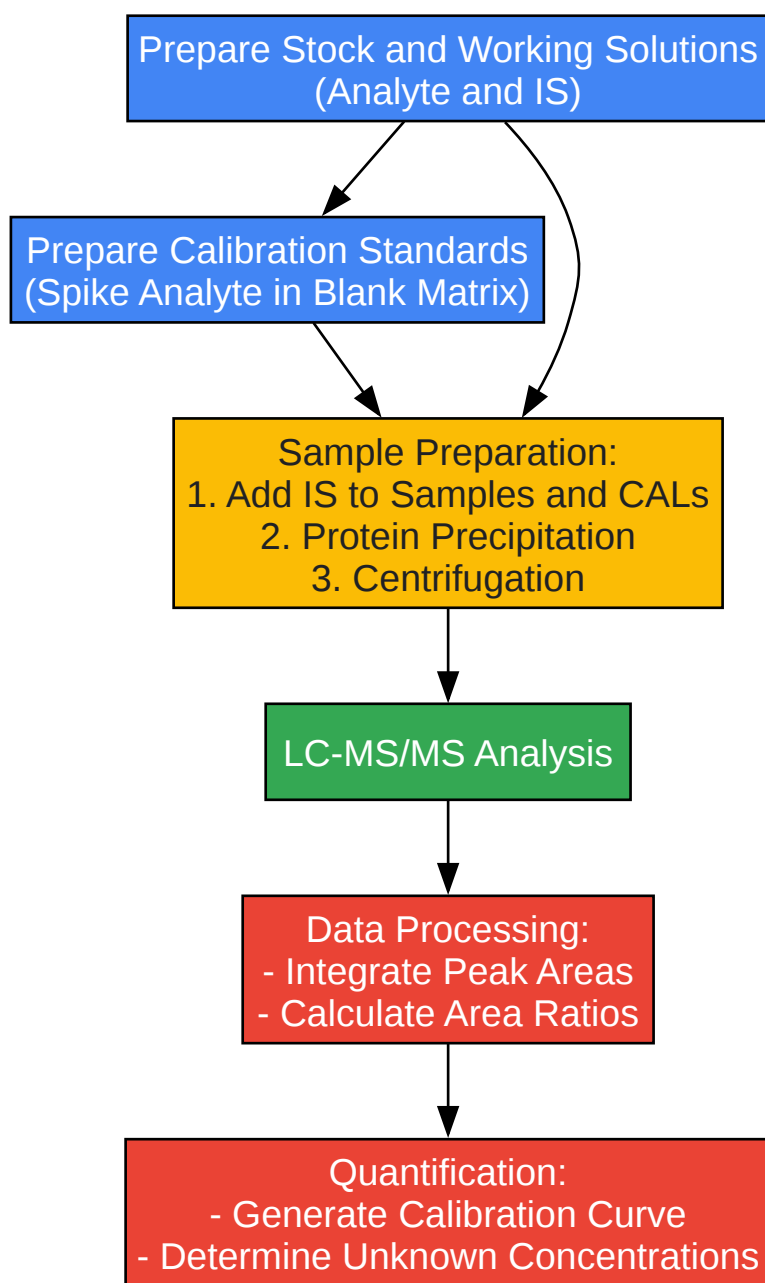


Figure 2: Experimental Workflow for Quantification

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Figure 2: Experimental Workflow for Quantification

Signaling Pathways

There is no information available in the scientific literature to suggest that **1-Nitropiperazine-d8** is directly involved in any signaling pathways. Its primary role is that of an analytical tool rather than a biologically active molecule in such pathways.

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